

# An In-depth Technical Guide to the Gamma Emission Energies of Bromine-82

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## Compound of Interest

Compound Name: Bromine-82

Cat. No.: B1211341

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This technical guide provides a comprehensive overview of the gamma emission energies of **Bromine-82** ( $^{82}\text{Br}$ ), tailored for researchers, scientists, and drug development professionals. It includes detailed quantitative data, experimental protocols for gamma spectroscopy, and visualizations of the decay scheme and experimental workflow.

## Core Data: Gamma Emission Energies of Bromine-82

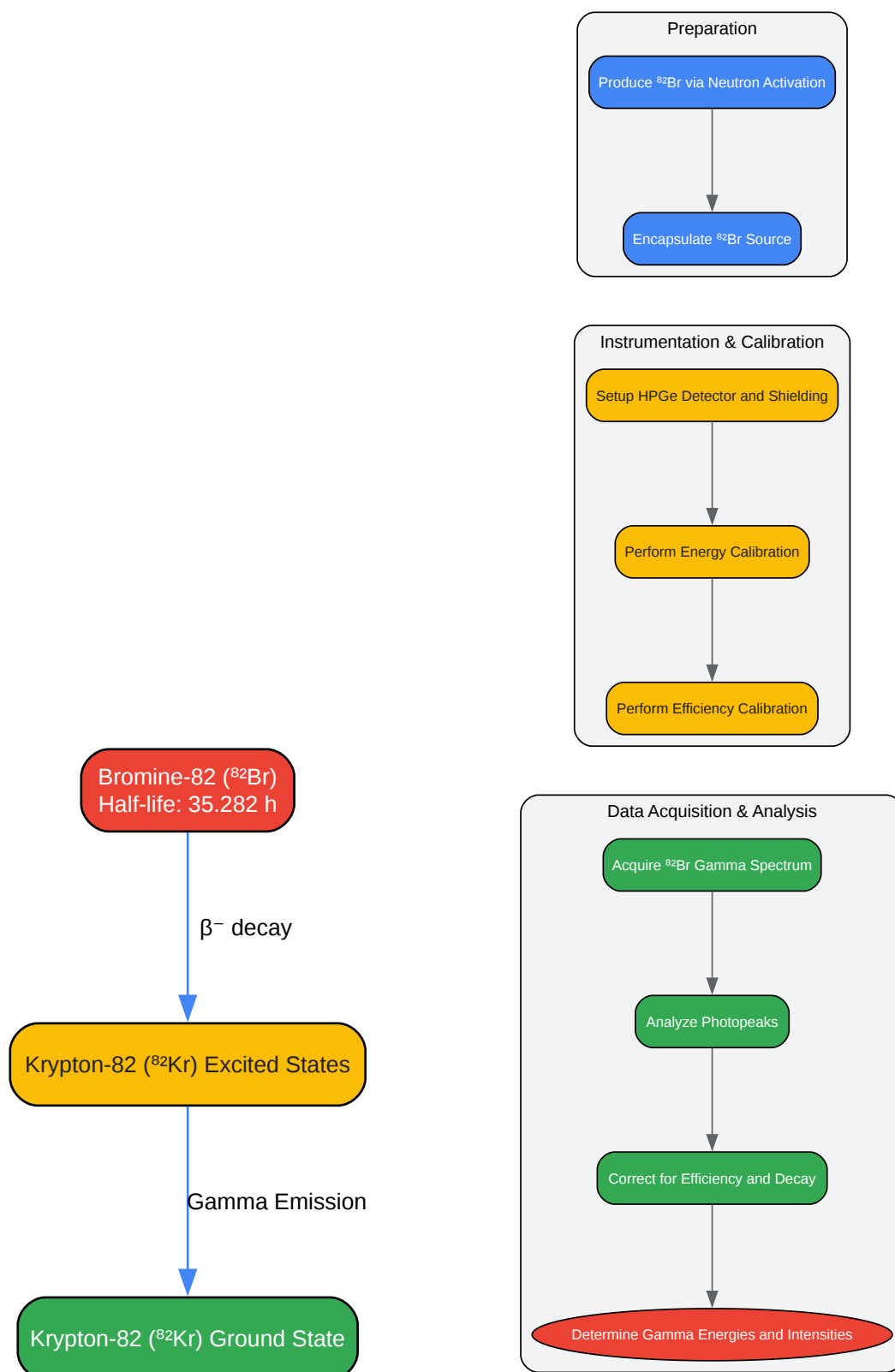
**Bromine-82** is a radioisotope of bromine with a half-life of approximately 35.282 hours.<sup>[1][2]</sup> It decays via beta-minus ( $\beta^-$ ) emission to stable Krypton-82 ( $^{82}\text{Kr}$ ). This decay process populates various excited states of the  $^{82}\text{Kr}$  nucleus, which then de-excite by emitting gamma rays at characteristic energies. The principal gamma emissions are summarized in the table below.

Gamma Ray Energy (keV)	Intensity (%)	Decay Mode
554.35	71.06	$\beta^-$
619.11	43.53	$\beta^-$
698.37	0.03	$\beta^-$
776.52	83.4	$\beta^-$
1474.88	0.02	$\beta^-$

Data compiled from the Evaluated Nuclear Structure Data File (ENSDF) as of March 2011.[3]

## Decay Scheme of Bromine-82

The decay of  $^{82}\text{Br}$  to  $^{82}\text{Kr}$  involves the emission of a beta particle, leading to an excited state of the daughter nucleus. These excited states are unstable and rapidly transition to lower energy states, ultimately reaching the ground state of  $^{82}\text{Kr}$ , through the emission of one or more gamma photons. The signaling pathway below illustrates this nuclear decay process.



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## References

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- 2. Isotopes of bromine - Wikipedia [en.wikipedia.org]
- 3. [wwwndc.jaea.go.jp](http://wwwndc.jaea.go.jp) [wwwndc.jaea.go.jp]
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